

Essential Safety and Handling Guidance for Ro 31-6840

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Compound of Interest

Compound Name: Ro 31-6840

Cat. No.: B048457

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Disclaimer: A specific Safety Data Sheet (SDS) for **Ro 31-6840**, also known as 1-(2,3-Dideoxy-2-fluoropentofuranosyl)cytosine (CAS 119555-47-4), was not located in the available resources. The following guidance is based on standard laboratory practices for handling potent, biologically active compounds and information available for similar nucleoside analogs. Researchers must conduct a thorough risk assessment and consult with their institution's environmental health and safety (EHS) department before handling this substance.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is critical to minimize exposure when handling **Ro 31-6840**. The following table summarizes the recommended PPE.

Equipment	Specification	Purpose
Gloves	Nitrile, double-gloved	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes.
Lab Coat	Standard laboratory coat	To protect skin and clothing.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. A NIOSH-approved respirator may be necessary if there is a risk of aerosolization or if handling larger quantities.	To prevent inhalation of airborne particles.

Operational and Disposal Plans

A clear and concise plan for the handling and disposal of **Ro 31-6840** is essential for laboratory safety and regulatory compliance.

Operational Plan:

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store in a cool, dry, and well-ventilated area, away from incompatible materials.
 - The storage container should be clearly labeled with the chemical name and any known hazards.
- Handling and Preparation:
 - All handling of the solid compound should be performed in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
 - When preparing solutions, add the solid to the solvent slowly to avoid splashing.

- Avoid direct contact with the skin, eyes, and clothing.
- Spill Response:
 - In case of a small spill, absorb the material with an inert absorbent material and place it in a sealed container for disposal.
 - For larger spills, evacuate the area and contact your institution's EHS department.

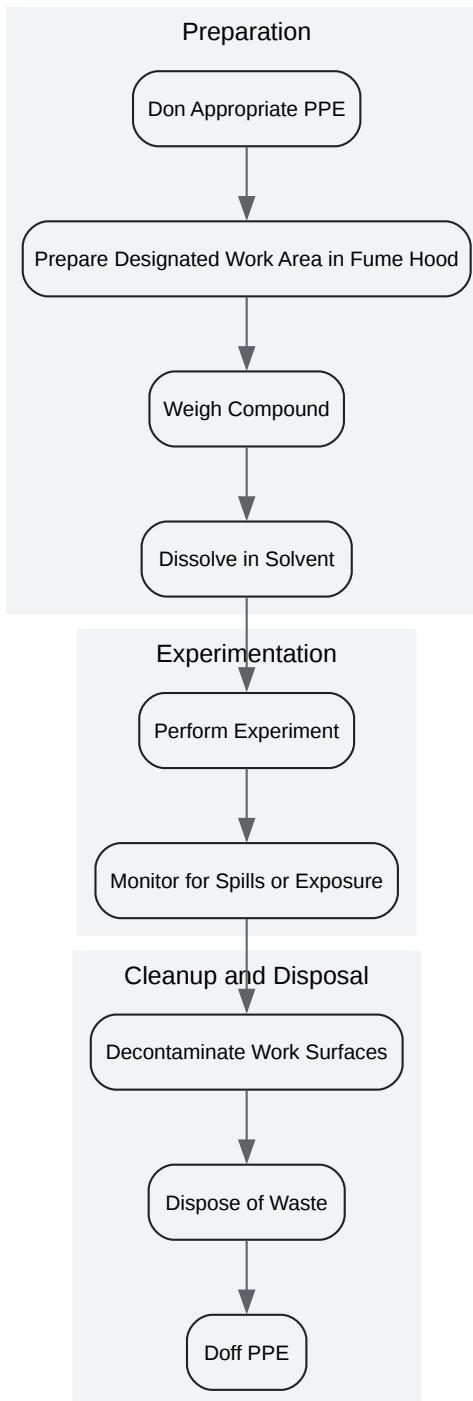
Disposal Plan:

- All waste materials, including empty containers, contaminated PPE, and unused compounds, should be considered hazardous waste.
- Dispose of all waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in the regular trash.
- Consult your institution's EHS department for specific disposal procedures.

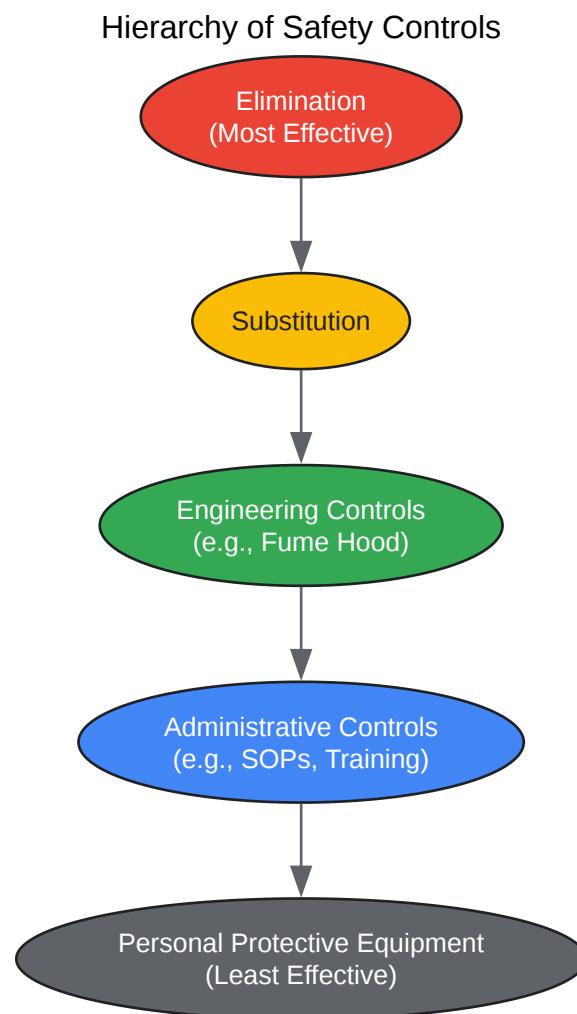
Visualizing Safe Handling Workflows

To further clarify the procedural steps for safely handling potent compounds like **Ro 31-6840**, the following diagrams illustrate a typical experimental workflow and the hierarchical relationship of safety controls.

Experimental Workflow for Handling Ro 31-6840

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Caption: A step-by-step workflow for the safe handling of **Ro 31-6840** in a laboratory setting.



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Caption: The hierarchy of controls for mitigating laboratory hazards, with elimination being the most effective.

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